

Chemical structure and properties of Acetophenone phenylhydrazone.

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Compound of Interest

Compound Name: Acetophenone phenylhydrazone

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Acetophenone Phenylhydrazone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **acetophenone phenylhydrazone**. The information is curated for researchers, scientists, and professionals in the field of drug development, with a focus on delivering precise, quantitative data and detailed experimental methodologies.

Chemical Structure and Identification

Acetophenone phenylhydrazone is an organic compound formed from the condensation of acetophenone and phenylhydrazine.^[1] It belongs to the class of hydrazones, characterized by the $R_1R_2C=NNR_3R_4$ functional group.

Table 1: Compound Identification

Identifier	Value
IUPAC Name	N-[(E)-1-phenylethylideneamino]aniline[2]
CAS Number	583-11-9[2]
Molecular Formula	C ₁₄ H ₁₄ N ₂ [2]
Molecular Weight	210.27 g/mol [2]
Canonical SMILES	CC(=NNC1=CC=CC=C1)C2=CC=CC=C2[1]
InChI Key	CPSCIFXVLXCFIQ-NTCAYCPXSA-N[2]

Physicochemical and Spectroscopic Properties

Acetophenone phenylhydrazone is a yellow crystalline solid.[1] Its physicochemical and spectroscopic data are summarized below.

Table 2: Physicochemical Properties

Property	Value
Melting Point	105-106 °C[1]
Boiling Point	Decomposes[1]
Solubility	Soluble in ethanol[1]

Table 3: Spectroscopic Data

Spectroscopy	Data
¹ H NMR	δ (ppm): 2.4 (3H, s), 7.1 (1H, m), 7.4-7.7 (7H, m), 8.0 (1H, m)[3]
¹³ C NMR	Spectral data available, instrumentation includes Varian XL-100.[2]
Infrared (IR)	Characteristic C=N stretch observed at 1608 cm ⁻¹ . [4]
UV-Vis	A UV-Vis spectrum is available, showing absorbance between 275 and 400 nm.[5]
Mass Spectrometry (GC-MS)	m/z top peak at 210, with other significant peaks at 77 and 103.[2]

Experimental Protocols

Synthesis of Acetophenone Phenylhydrazone

The synthesis of **acetophenone phenylhydrazone** is a well-established condensation reaction between acetophenone and phenylhydrazine, typically catalyzed by an acid.[1]

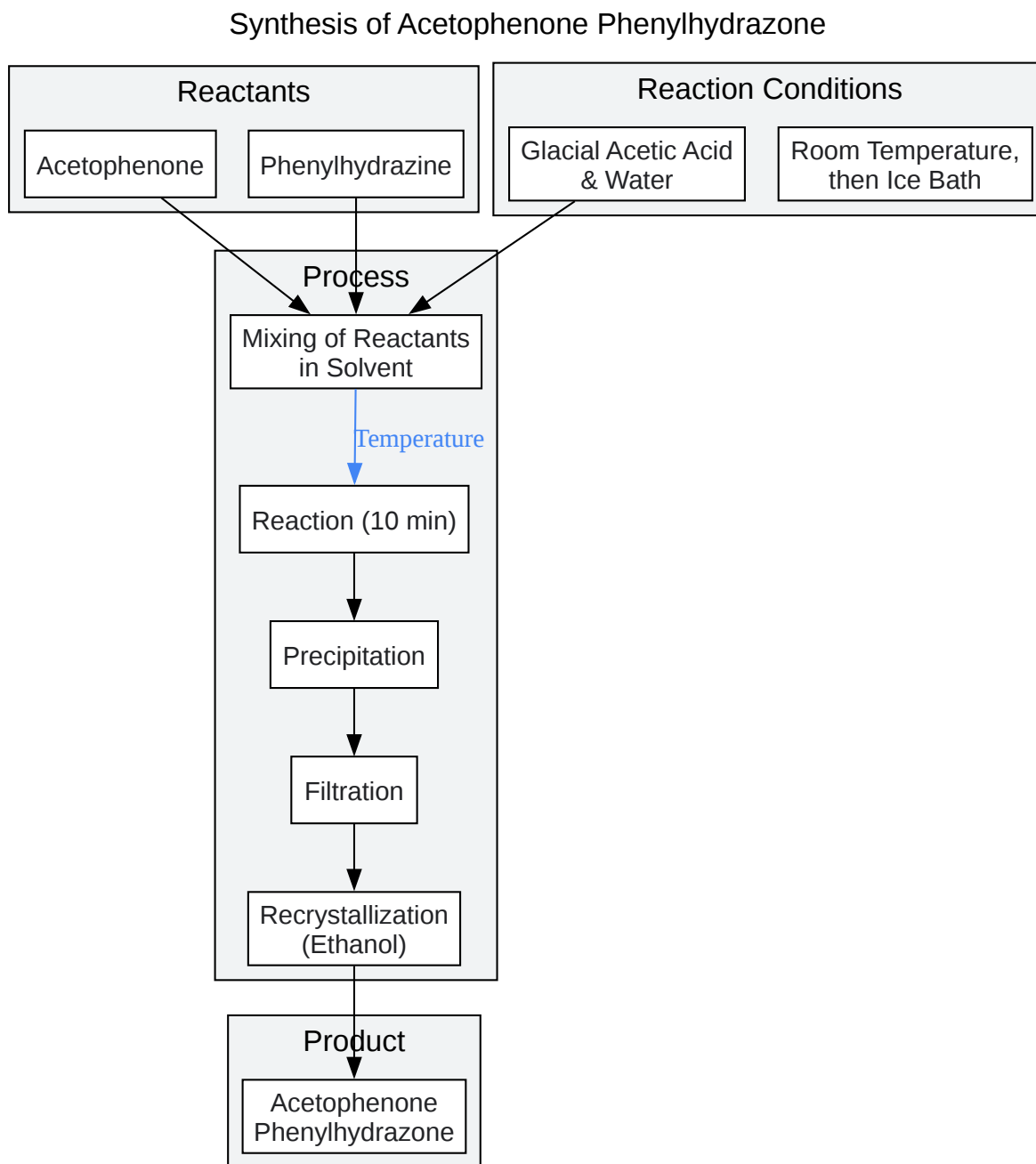
Materials:

- Acetophenone
- Phenylhydrazine
- Glacial Acetic Acid
- Ethanol
- Distilled Water
- Ice bath
- Filtration apparatus

Procedure:[3][4]

- In a boiling tube, dissolve phenylhydrazine (1.0 g, 0.00925 mol) in a mixture of glacial acetic acid (2 mL) and distilled water (2 mL).
- To this solution, add acetophenone (1.112 g, 0.00925 mol).
- Allow the mixture to react at room temperature for 10 minutes.
- Cool the reaction mixture in an ice bath to facilitate the precipitation of the product.
- Collect the resulting gray crystalline product by filtration.
- Recrystallize the crude product from 6 mL of ethanol to obtain pure **acetophenone phenylhydrazone**.

Workflow for the Synthesis of **Acetophenone Phenylhydrazone**:



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A flowchart illustrating the synthesis of **acetophenone phenylhydrazone**.

Applications in Drug Development and Organic Synthesis

Acetophenone phenylhydrazone serves as a crucial intermediate in the synthesis of various heterocyclic compounds, which are scaffolds for many bioactive molecules.

Fischer Indole Synthesis

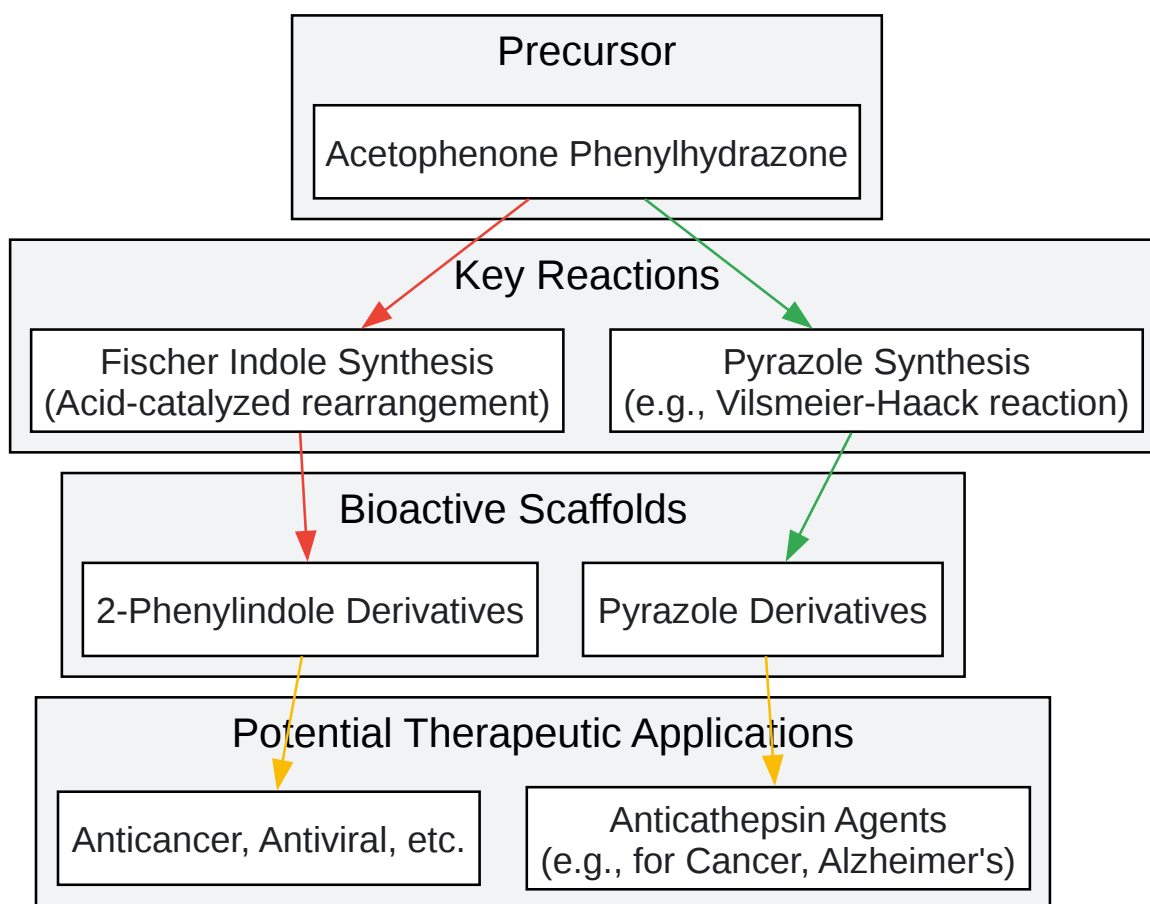
One of the most notable applications of **acetophenone phenylhydrazone** is in the Fischer indole synthesis. This reaction involves the acid-catalyzed rearrangement of the phenylhydrazone to form 2-phenylindole, a privileged structure in medicinal chemistry.^{[1][6]}

Synthesis of Pyrazole Derivatives

Acetophenone phenylhydrazone is also a precursor for the synthesis of pyrazole derivatives. These derivatives have been investigated for their potential as non-peptidyl inhibitors of cathepsins B, H, and L, which are promising molecular targets for various diseases, including cancer and Alzheimer's.^[7]

Logical Relationship for the Synthesis of Bioactive Compounds:

Synthetic Utility of Acetophenone Phenylhydrazone



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The role of **acetophenone phenylhydrazone** in synthesizing bioactive heterocycles.

While **acetophenone phenylhydrazone** itself is primarily a synthetic intermediate, its derivatives have shown promising biological activities. For instance, various substituted acetophenone derivatives have demonstrated antimicrobial and antifungal properties.[8][9] Further research into the biological effects of **acetophenone phenylhydrazone** and its derivatives could unveil novel therapeutic agents.

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